

# Technical Safety & Handling Architecture: 3-Fluoro-N,5-dimethylaniline

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-fluoro-N,5-dimethylaniline

Cat. No.: B13504207

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CAS Registry Number: 1369939-90-1 Molecular Formula: C<sub>8</sub>H<sub>10</sub>FN Molecular Weight: 139.17 g/mol Synonyms: N,5-Dimethyl-3-fluoroaniline; 3-Fluoro-5-methyl-N-methylaniline[1]

## Part 1: Compound Identity & Strategic Context

### The Fluorinated Aniline Pharmacophore

In modern drug discovery, **3-fluoro-N,5-dimethylaniline** represents a high-value "fragment" used to modulate metabolic stability and lipophilicity. The strategic incorporation of a fluorine atom at the meta position of the aniline ring serves two critical medicinal chemistry functions:

- **Metabolic Blocking:** It obstructs the CYP450-mediated oxidation at the electron-rich aromatic ring, extending the half-life of the parent drug scaffold.
- **Lipophilic Tuning:** The fluorine atom increases the LogP (partition coefficient), enhancing membrane permeability compared to its non-fluorinated analogues.

However, these same properties—enhanced lipophilicity and metabolic resistance—amplify the toxicological risks for the researcher. This guide moves beyond the standard Safety Data Sheet (SDS) to provide a mechanistic risk assessment and operational handling strategy.

## Part 2: Hazard Architecture & Toxicology (The "Why")

Standard SDS documents often list generic hazards. For this specific aniline derivative, the safety profile is dominated by two mechanisms: Percutaneous Absorption and Metabolic Activation.

### The Silent Hazard: Methemoglobinemia

Unlike simple corrosive acids, **3-fluoro-N,5-dimethylaniline** acts systematically. Upon entering the bloodstream (via inhalation or skin), it undergoes hepatic N-hydroxylation.

- Mechanism: The N-methyl group is demethylated or oxidized to form a phenylhydroxylamine intermediate.
- Effect: This intermediate oxidizes Hemoglobin ( $\text{Fe}^{2+}$ ) to Methemoglobin ( $\text{Fe}^{3+}$ ), which cannot transport oxygen.
- Clinical Sign: Cyanosis (blue skin/lips) which may be delayed by 2–4 hours.

### The Fluorine Effect on Permeation

The presence of the fluorine atom and the N-methyl group significantly increases the compound's lipophilicity.

- Risk: It penetrates nitrile gloves and human skin faster than unsubstituted aniline.
- Implication: Standard "splash protection" is insufficient for prolonged handling.

### Quantitative Hazard Data (GHS Classification)

Based on structural analogues (e.g., 3-fluoro-N-methylaniline) and QSAR modeling.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	Cat 3/4	H301: Toxic if swallowed	DANGER
Acute Toxicity (Dermal)	Cat 3	H311: Toxic in contact with skin	DANGER
Acute Toxicity (Inhal.)	Cat 3/4	H332: Harmful if inhaled	WARNING
Skin Irritation	Cat 2	H315: Causes skin irritation	WARNING
Eye Irritation	Cat 2A	H319: Causes serious eye irritation	WARNING
STOT - RE	Cat 2	H373: May cause damage to blood/organs	WARNING

## Part 3: Operational Safety Protocols

### Engineering Controls

- Primary Barrier: All handling must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.
- Secondary Containment: Use spill trays. Aniline derivatives are oily and difficult to clean from porous surfaces.

### Personal Protective Equipment (PPE) Matrix

- Gloves (Critical):
  - Standard Nitrile (4 mil): Insufficient for immersion. Breakthrough < 5 mins.
  - Recommended: Double-gloving (Nitrile under Laminate/PE) or Viton/Butyl gloves for prolonged tasks.

- Respiratory: If fume hood work is impossible (e.g., scale-up maintenance), use a full-face respirator with OV (Organic Vapor) cartridges (Black band).
- Clothing: Tyvek lab coat recommended over cotton to prevent skin absorption from splashes.

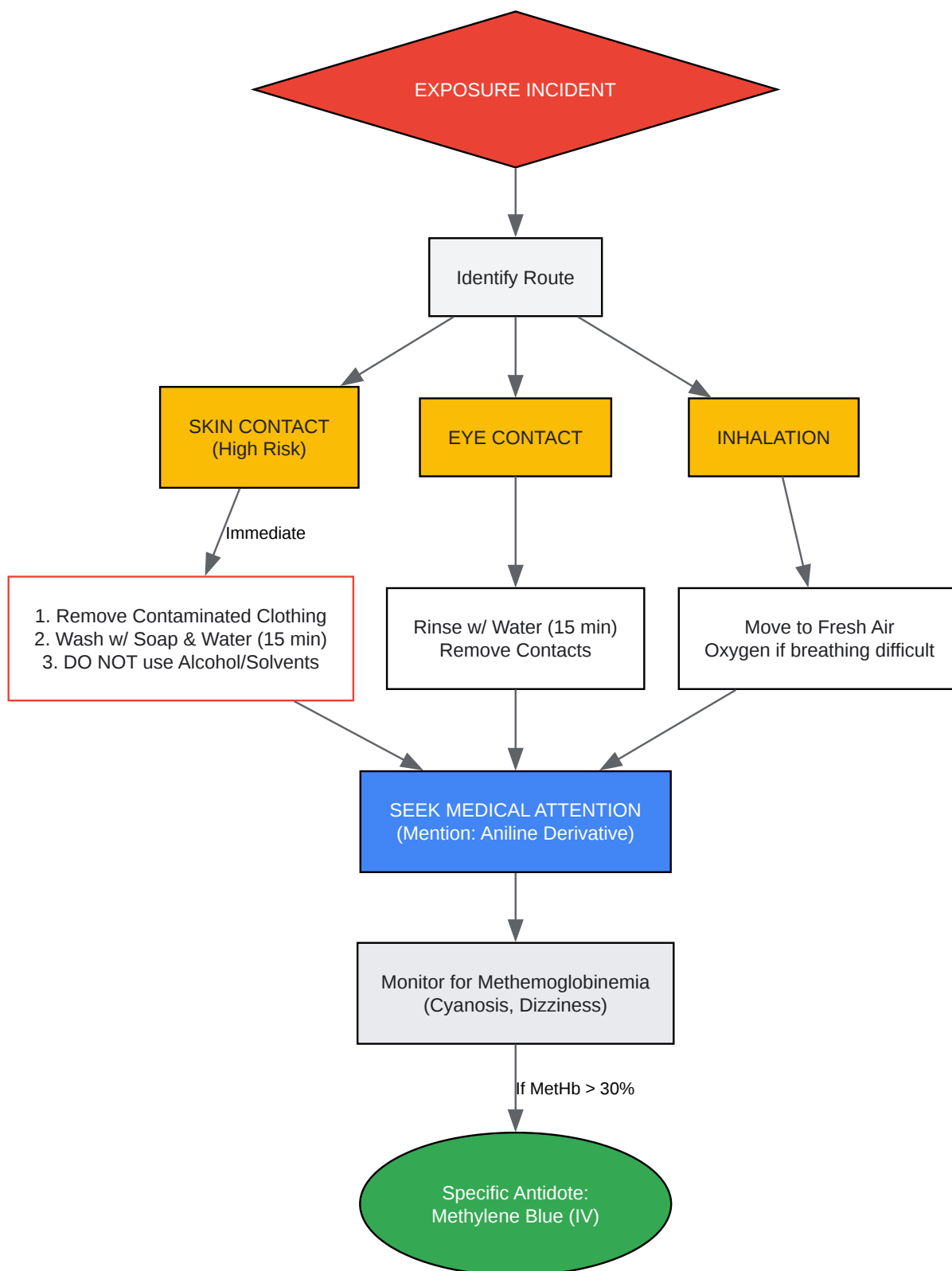
## Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen). Anilines oxidize in air to form dark-colored azobenzenes and nitro-compounds, degrading purity.
- Segregation: Keep away from acids (exothermic salt formation) and strong oxidizers.<sup>[2][3]</sup>

## Part 4: Emergency Response Architecture

This workflow defines the immediate actions required upon exposure. Speed is critical to prevent systemic toxicity.

### Visualization: Exposure Response Workflow



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Figure 1: Critical response workflow for aniline derivative exposure. Note the prohibition of solvent washing on skin, which accelerates absorption.

## First Aid Specifics

- Skin: Wash with soap and water only.[4] Never use ethanol or acetone; these solvents dilate pores and strip skin oils, accelerating the absorption of the fluorinated aniline into the bloodstream.
- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia is high.
- Antidote Note: Medical personnel should be informed that the patient was exposed to an aniline derivative. Methylene Blue is the standard treatment for drug-induced methemoglobinemia but must be administered under medical supervision.

## Part 5: Experimental & Disposal Logic

### Reaction Setup

When using **3-fluoro-N,5-dimethylaniline** in synthesis (e.g., Buchwald-Hartwig amination):

- Weighing: Perform in a closed balance or inside the hood.
- Quenching: Acidify reaction mixtures carefully. The hydrochloride salt (formed by adding HCl) is generally less volatile but still toxic.

### Waste Disposal

- Classification: Halogenated Organic Solvent Waste.
- Protocol: Do not mix with oxidizing acids (Nitric/Chromic) to prevent violent oxidation.
- Destruction: Incineration with a scrubber (to capture Hydrogen Fluoride and NO<sub>x</sub> gases).

## References

- PubChem. (2024). Compound Summary: 3-Fluoro-N-methylaniline.[5] National Library of Medicine. Retrieved from [\[Link\]](#)

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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